

In-depth Technical Guide on 2-(2-Aminoethoxy)-3,5-dichloropyridine

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Compound of Interest

Compound Name: 2-(2-Aminoethoxy)-3,5-dichloropyridine

Cat. No.: B13297130

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A Note to Our Researchers, Scientists, and Drug Development Professionals:

Following a comprehensive search for technical data on **2-(2-Aminoethoxy)-3,5-dichloropyridine**, it has become evident that this specific compound is not widely documented in publicly available scientific literature, chemical databases, or commercial supplier catalogs. The search results consistently redirected to a similarly named but structurally distinct compound: 2-Amino-3,5-dichloropyridine.

This suggests that **2-(2-Aminoethoxy)-3,5-dichloropyridine** may be a novel compound, a specialized synthetic intermediate that is not commercially available, or a substance with limited public documentation. Therefore, creating an in-depth technical guide with validated protocols, established properties, and a dedicated CAS number for this specific molecule is not feasible at this time.

However, the extensive information retrieved for the related compound, 2-Amino-3,5-dichloropyridine, is presented below. This information may be of interest if the initial query contained a typographical error, or if this related molecule is a suitable alternative or starting point for your research endeavors.

Technical Focus: 2-Amino-3,5-dichloropyridine (CAS No. 4214-74-8)

This section provides a detailed guide on 2-Amino-3,5-dichloropyridine, a versatile chemical intermediate with significant applications in various fields of chemical synthesis.

Core Compound Identification and Properties

Chemical Identity:

Identifier	Value
IUPAC Name	3,5-dichloropyridin-2-amine
CAS Number	4214-74-8[1][2][3][4][5][6]
Molecular Formula	C ₅ H ₄ Cl ₂ N ₂ [2][4][5][6]
Molecular Weight	163.00 g/mol [4][6]
Synonyms	3,5-dichloro-2-pyridinamine, 3,5-dichloro-2-aminopyridine[6]

Physicochemical Properties:

Property	Value	Source
Appearance	White to light beige or brown crystalline powder	[3][5]
Melting Point	78-83 °C	[2][3][5]
Purity	Typically ≥97% (by HPLC or GC)	[3][4][5]

Synthesis of 2-Amino-3,5-dichloropyridine

The synthesis of 2-Amino-3,5-dichloropyridine is most commonly achieved through the chlorination of 2-Amino-5-chloropyridine. This electrophilic aromatic substitution reaction is a

foundational method for introducing a second chlorine atom onto the pyridine ring.

Underlying Principle: The amino group at the 2-position is an activating group, directing electrophilic substitution to the ortho and para positions. In the case of 2-Amino-5-chloropyridine, the 3-position is activated for chlorination. N-Chlorosuccinimide (NCS) is a frequently used chlorinating agent due to its milder reactivity and safer handling compared to chlorine gas.

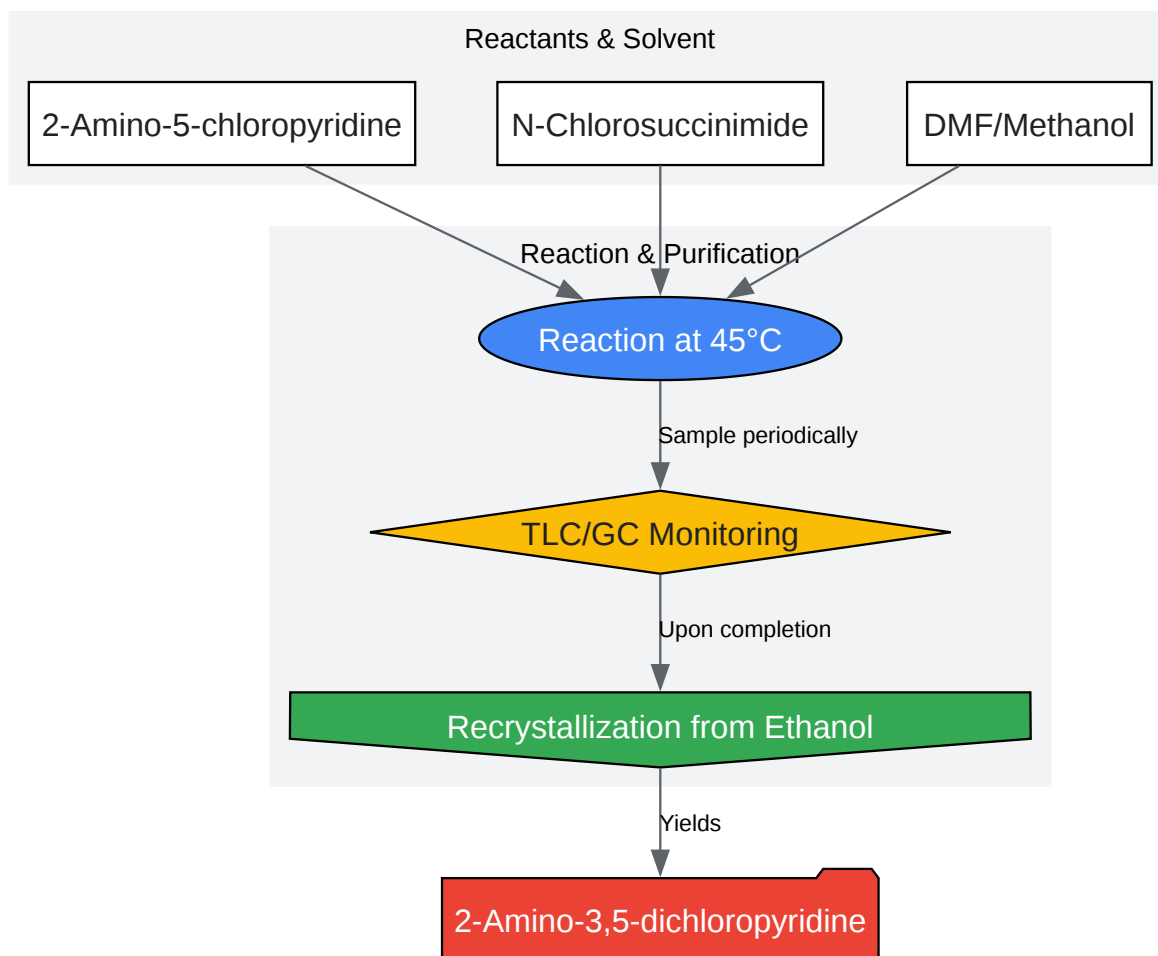
Representative Synthetic Protocol:

A common laboratory-scale synthesis involves the reaction of 2-amino-5-chloropyridine with N-chlorosuccinimide in a suitable solvent mixture.^[7]^[8]

- **Reactants:**
 - 2-Amino-5-chloropyridine
 - N-Chlorosuccinimide (NCS)
- **Solvent:** A mixture of Dimethylformamide (DMF) and Methanol is often employed.^[7]
- **Reaction Conditions:** The reaction is typically stirred at a moderately elevated temperature (e.g., 45 °C) for several hours.^[7]
- **Monitoring and Work-up:** The progress of the reaction can be monitored by Thin-Layer Chromatography (TLC) or Gas Chromatography (GC).^[7] Upon completion, the solvent is removed, and the crude product is purified, often by recrystallization from a solvent like ethanol, to yield the final product.^[7]

Visualizing the Synthesis Workflow:

Workflow for the Synthesis of 2-Amino-3,5-dichloropyridine



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Caption: Synthesis of 2-Amino-3,5-dichloropyridine from 2-Amino-5-chloropyridine.

Applications in Research and Development

2-Amino-3,5-dichloropyridine is a valuable building block in organic synthesis, primarily due to the reactivity of its amino group and the two chlorine atoms, which can be subjected to various substitution reactions.

- **Pharmaceutical and Agrochemical Intermediate:** This compound serves as a key intermediate in the synthesis of more complex molecules, including pharmaceuticals and

agrochemicals.[9] The pyridine scaffold is a common feature in many biologically active compounds.[10] The presence of chlorine atoms can significantly influence the pharmacokinetic and pharmacodynamic properties of a molecule.[11]

- **Heterocyclic Chemistry:** It is used in the construction of fused heterocyclic systems, which are of interest in medicinal chemistry and materials science. The amino and chloro groups provide multiple reaction sites for cyclization and cross-coupling reactions.
- **Materials Science:** Derivatives of 2-Amino-3,5-dichloropyridine are used in the development of specialty polymers and dyes.[9]

Safety and Handling

As with any chemical reagent, proper safety precautions must be observed when handling 2-Amino-3,5-dichloropyridine.

Hazard Identification:

- **Toxicity:** It is classified as toxic if swallowed and may cause skin and serious eye irritation.
- **Irritation:** It can be irritating to the skin and eyes.[1]

Recommended Handling Procedures:

- **Personal Protective Equipment (PPE):** Wear appropriate protective gloves, clothing, and eye/face protection.[1][12]
- **Ventilation:** Handle in a well-ventilated area to avoid inhalation of dust.[1]
- **Storage:** Store in a tightly closed container in a dry, cool, and well-ventilated place, away from strong oxidizing agents.[1][13]
- **First Aid:**
 - **Eyes:** Rinse immediately with plenty of water for at least 15 minutes.[1]
 - **Skin:** Wash off immediately with plenty of soap and water.[1]

- Ingestion: If swallowed, rinse mouth and seek immediate medical attention.

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